

developing analogs of 4-(1-methoxyethyl)-1H-pyrazole

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Compound of Interest

Compound Name: 4-(1-methoxyethyl)-1H-pyrazole

Cat. No.: B13559992

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Application Note: Strategic Synthesis and Optimization of **4-(1-Methoxyethyl)-1H-pyrazole** Analogs

Abstract

The 4-substituted pyrazole motif is a privileged scaffold in modern medicinal chemistry, serving as a critical hinge-binding element in numerous kinase inhibitors (e.g., JAK, ROCK, and AKT inhibitors). Specifically, the **4-(1-methoxyethyl)-1H-pyrazole** moiety offers a unique combination of steric bulk and electronic properties compared to simple alkyl analogs. The methoxyethyl side chain introduces a chiral center and a hydrogen-bond acceptor, potentially improving aqueous solubility and metabolic stability. This guide provides a rational design framework and validated protocols for synthesizing this core and developing a library of bio-active analogs.

Part 1: Rational Design & Structural Logic

The Medicinal Chemistry Context

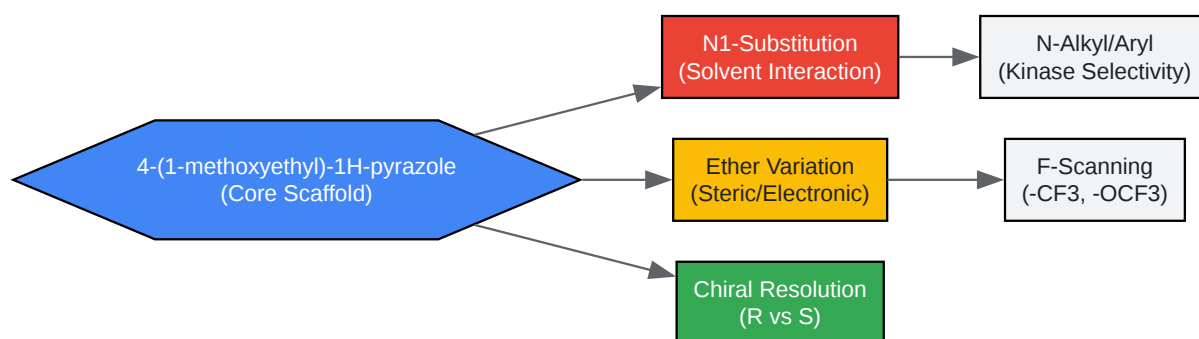
In kinase inhibitor design, the pyrazole nitrogen pair often functions as a donor-acceptor motif interacting with the kinase hinge region. Substituents at the 4-position project into the

"gatekeeper" region or the solvent-exposed front, depending on the binding mode.

- Why 1-Methoxyethyl?
 - Solubility: The ether oxygen disrupts lipophilicity (lowers LogP) compared to an isopropyl group.
 - Metabolic Stability: The methoxy group blocks the benzylic-like oxidation prone to occur on simple ethyl chains.
 - Stereochemistry: The chiral center allows for probing the spatial constraints of the binding pocket (R- vs S-enantiomers).

Design Strategy Visualization

The following diagram outlines the divergent strategy for analog generation, moving from the core scaffold to N-substituted and side-chain modified variants.



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Caption: Strategic divergence map for **4-(1-methoxyethyl)-1H-pyrazole** optimization.

Part 2: Synthetic Protocols

The synthesis of **4-(1-methoxyethyl)-1H-pyrazole** presents a specific chemoselectivity challenge: N-alkylation vs. O-alkylation. The pyrazole NH (pKa ~14) is more acidic than the secondary alcohol (pKa ~17). Direct methylation of 1-(1H-pyrazol-4-yl)ethanol will predominantly yield N-methylated byproducts.

Solution: A protection-deprotection strategy is strictly required.

Protocol A: Synthesis of the Core Scaffold

Reagents: 4-Acetyl-1H-pyrazole, Dihydropyran (DHP), p-TsOH, NaBH₄, NaH, Methyl Iodide (MeI), HCl.

Step 1: Protection (THP)

- Dissolve 4-acetyl-1H-pyrazole (10.0 mmol) in dry DCM (50 mL).
- Add 3,4-dihydro-2H-pyran (DHP) (15.0 mmol) and a catalytic amount of p-TsOH (0.5 mmol).
- Stir at RT for 4 hours. Monitor by TLC (EtOAc/Hexane).
- Validation: Disappearance of NH peak in IR/NMR.
- Workup: Wash with NaHCO₃, dry (Na₂SO₄), and concentrate. Yields 1-(tetrahydro-2H-pyran-2-yl)-4-acetylpyrazole.

Step 2: Reduction

- Dissolve the protected intermediate in MeOH (30 mL).
- Cool to 0°C. Slowly add NaBH₄ (15.0 mmol) portion-wise.
- Stir for 2 hours, allowing to warm to RT.
- Quench with water, extract with EtOAc.
- Yields 1-(1-(tetrahydro-2H-pyran-2-yl)-1H-pyrazol-4-yl)ethanol.

Step 3: O-Methylation (The Critical Step)

- Dissolve the alcohol from Step 2 in dry THF (20 mL) under Argon.
- Cool to 0°C. Add NaH (60% dispersion, 12.0 mmol). Stir for 30 min to form the alkoxide.
- Add Methyl Iodide (MeI) (12.0 mmol) dropwise.

- Stir at RT for 3-6 hours.
- Note: The THP group prevents N-methylation.
- Quench with NH_4Cl (sat), extract with ether.

Step 4: Deprotection

- Dissolve the O-methylated product in EtOH (20 mL).
- Add HCl (4M in dioxane) (5 mL) or aqueous HCl.
- Stir at RT for 2 hours.
- Neutralize with NaOH to pH 8. Extract with EtOAc.
- Final Product: **4-(1-methoxyethyl)-1H-pyrazole**.

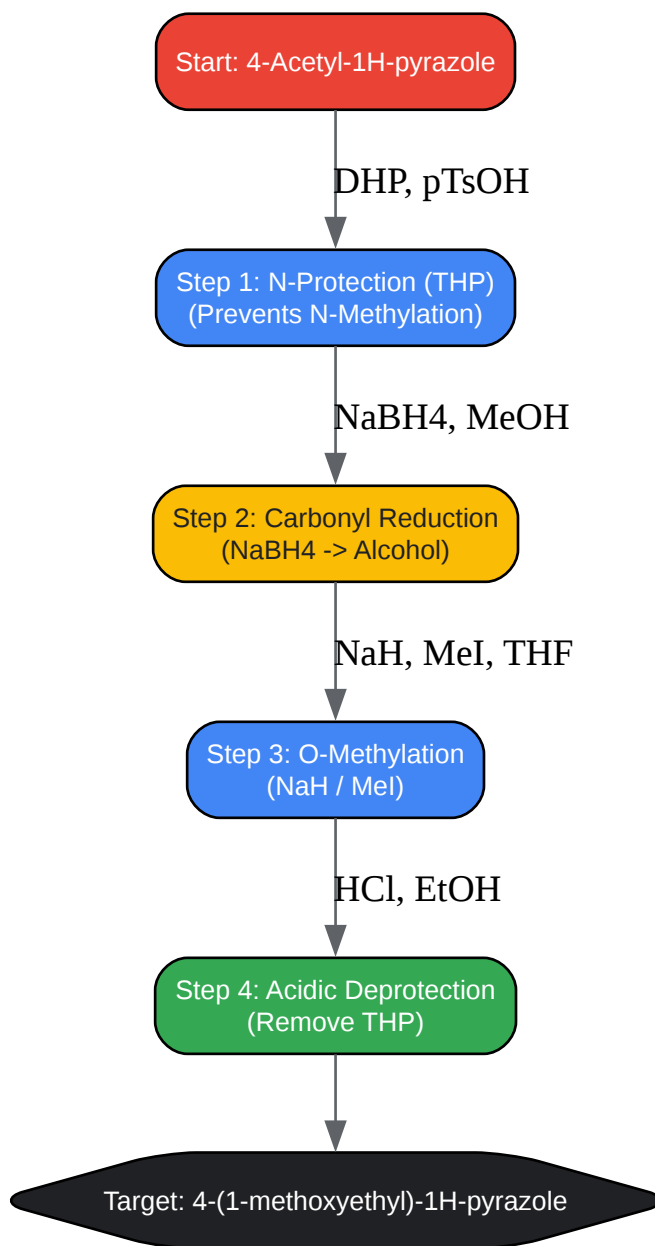
Protocol B: Divergent N-Alkylation (Library Generation)

Once the core scaffold is synthesized, derivatization at the N1 position is performed to target specific kinase pockets.

- Base Selection: Use Cs_2CO_3 (Cesium Carbonate) in DMF or MeCN. Cs_2CO_3 often favors N-alkylation over competitive binding sites due to the "Cesium Effect."
- Procedure:
 - Mix Core Scaffold (1 equiv), Electrophile (R-Br, 1.1 equiv), and Cs_2CO_3 (2 equiv).
 - Heat to 60-80°C for 4-12 hours.
- Regioselectivity Check: For 3-substituted analogs, N1 vs N2 alkylation isomers will form. 4-substituted pyrazoles are symmetric, so only one isomer is formed unless the side chain is chiral and induces diastereomers (rare at this distance).

Part 3: Experimental Workflow Visualization

The following diagram details the chemical workflow described in Protocol A, highlighting the critical decision points.



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Caption: Validated synthetic route preventing N-methylation byproducts.

Part 4: Characterization & Data Summary

When characterizing these analogs, specific spectroscopic signatures confirm the success of the transformation.

Feature	Method	Expected Observation
Pyrazole Core	¹ H NMR (DMSO-d ₆)	Broad singlet at δ 12.5-13.0 ppm (NH). Two singlets/doublets at δ 7.5-8.0 ppm (C3-H, C5-H).
Chiral Center	¹ H NMR	Quartet at δ 4.2-4.5 ppm (CH-O).
Methoxy Group	¹ H NMR	Singlet at δ 3.2 ppm (3H). Distinct from N-Me (usually δ 3.8-4.0 ppm).
Purity	HPLC	UV detection at 254 nm (aromatic).
Chirality	Chiral HPLC	Separation of enantiomers using Chiralpak AD-H or OD-H columns (Hexane/IPA).

Troubleshooting Tip: If N-methylation occurs (observed as a peak ~3.9 ppm and loss of NH exchangeable proton), the protection step was incomplete or the protecting group was labile under the basic methylation conditions. Ensure the THP ether is formed quantitatively before proceeding.

References

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- General Pyrazole Alkylation: "Regioselective N-Alkylation of Pyrazoles." Journal of Organic Chemistry. [Link](#)
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